

Application Note: Agricultural Applications of Dithiocarbamate Fungicides

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Compound of Interest

Compound Name: *Bis(diethyldithiocarbamato)copper*

CAS No.: 4567-99-1

Cat. No.: B1211247

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Introduction: The "Backbone" Chemistry

Dithiocarbamates (DTCs) represent one of the oldest yet most critical classes of fungicides in modern agriculture. First introduced in the 1930s (Thiram) and 1960s (Mancozeb), they function as multi-site contact inhibitors. Unlike systemic single-site fungicides (e.g., azoles or strobilurins) that are prone to rapid resistance development, DTCs remain effective due to their chaotic mode of action, making them indispensable tank-mix partners for resistance management.

This guide details the chemical mechanisms, in vitro screening protocols, and regulatory-compliant residue analysis methods for DTCs, specifically distinguishing between Dimethyldithiocarbamates (DDCs) (e.g., Thiram) and Ethylenebisdithiocarbamates (EBDCs) (e.g., Mancozeb).

Mechanism of Action (MOA): Multi-Site Inhibition

FRAC Classification: Group M03 (Multi-site Contact Activity)

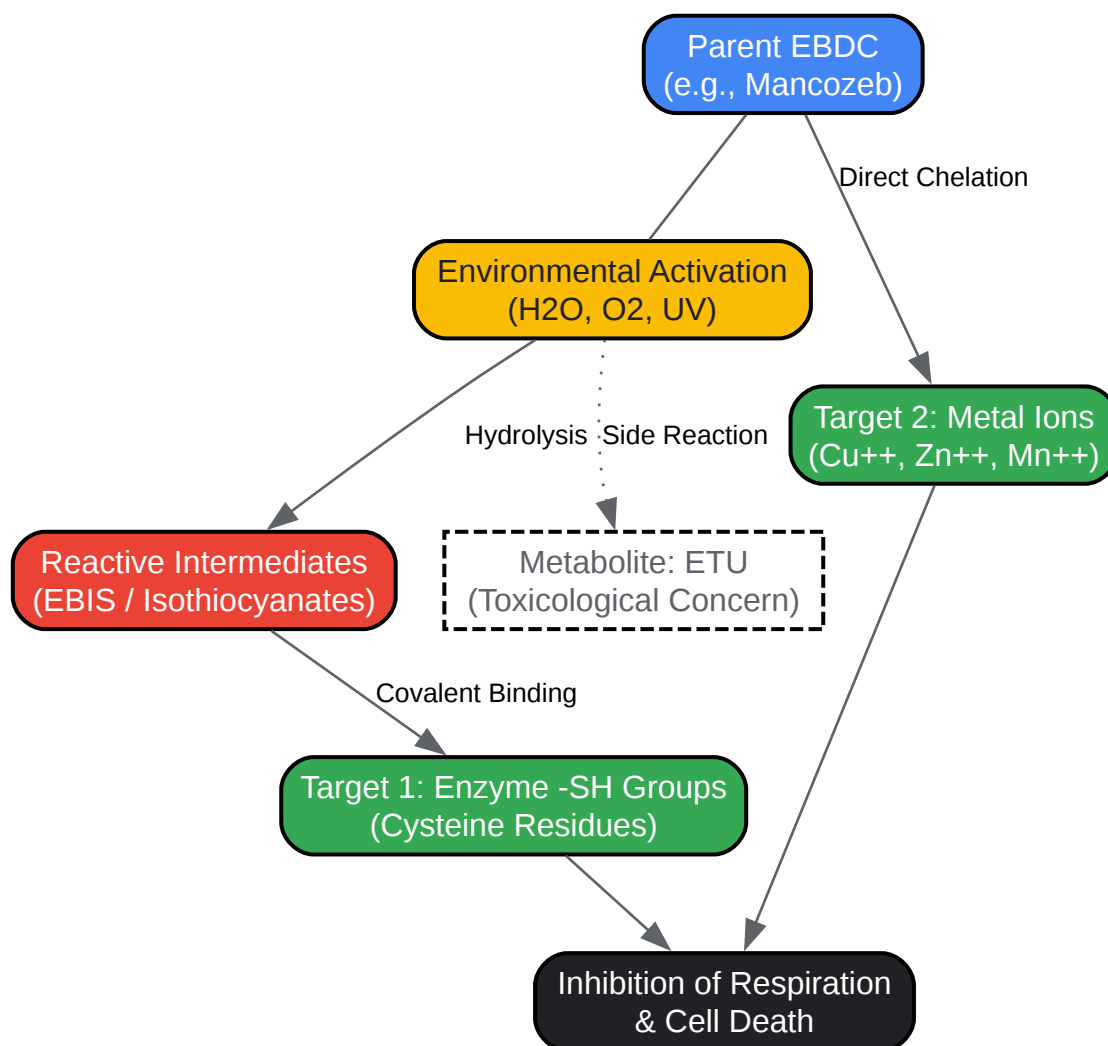
The efficacy of DTCs relies on their chemical instability. They are "pro-drugs" that require degradation on the leaf surface (in the presence of water and oxygen) to release their active toxic moieties.

The Chemical Cascade

- **Activation:** Upon exposure to water and UV, EBDCs degrade into Ethylene Diisothiocyanate (EDI) and Ethylenethiourea (ETU). DDCs degrade into Dimethyl Dithiocarbamate ions.
- **Thiol Oxidation:** The isothiocyanates are highly electrophilic. They react irreversibly with sulfhydryl (-SH) groups on amino acids (cysteine) within fungal enzymes.
- **Metal Chelation:** The dithiocarbamate anion is a strong chelator.^[1] It strips essential metal co-factors (Copper, Zinc, Manganese) from fungal metalloenzymes, disrupting the Krebs cycle and ATP production.

MOA Visualization

The following diagram illustrates the activation and dual-attack mechanism of EBDC fungicides.



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Figure 1: The multi-site mode of action of Ethylenebisdithiocarbamates (EBDCs), highlighting the generation of reactive isothiocyanates and metal chelation.

Application Note: In Vitro Efficacy Screening

Method: Poisoned Food Technique Objective: To determine the EC₅₀ (Effective Concentration for 50% inhibition) of a DTC formulation against a target pathogen (e.g., *Alternaria solani* or *Fusarium* spp.).

Critical Considerations

- Solubility: DTCs are often insoluble in water. You must use a solvent (Acetone or DMSO) to prepare the stock solution.

- Thermal Instability: DTCs degrade at high temperatures. Never add the fungicide to boiling agar. Wait until the media cools to $\sim 50^{\circ}\text{C}$ (molten state).

Protocol Steps

- Media Preparation: Autoclave Potato Dextrose Agar (PDA) and allow it to cool to 50°C in a water bath.
- Stock Solution: Dissolve technical grade Mancozeb/Thiram in sterile Acetone to create a 10,000 ppm stock.
- Amendment (The "Poisoning"):
 - Pipette specific volumes of stock into the molten agar to achieve a gradient (e.g., 10, 50, 100, 500 ppm).
 - Control A (Negative): Pure PDA.
 - Control B (Solvent): PDA + Acetone (equivalent to the highest volume used in treatments) to rule out solvent toxicity.
- Plating: Pour 20 mL into Petri dishes and allow to solidify.
- Inoculation: Place a 5mm mycelial plug (active margin of a 7-day old culture) face-down in the center of the plate.^[2]
- Incubation: Incubate at $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 5–7 days.
- Data Analysis: Measure radial growth (diameter) in two perpendicular directions.

Calculation:

Where

is the growth in Control B (Solvent) and

is growth in treatment.

Application Note: Residue Analysis (The CS₂ Method)

Method: Acid Hydrolysis / Colorimetric Determination (Keppel/Viles Method) Regulatory Standard: European Standard EN 12396

Because DTCs degrade rapidly, they cannot be analyzed as intact molecules in routine screens (like QuEChERS).[1] Instead, regulations define residues as "Total Dithiocarbamates expressed as CS₂."

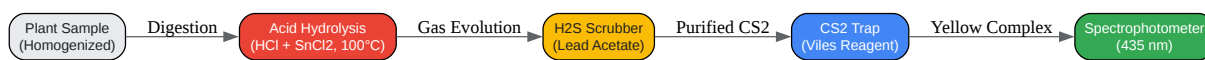
The Analytical Challenge

DTCs decompose in hot acid to release Carbon Disulfide (CS₂).[1][3] This protocol captures the evolved gas.[1]

Workflow Protocol

- Digestion: Place homogenized crop sample (e.g., 50g apple puree) in a reaction flask. Add Stannous Chloride () and Hydrochloric Acid ().[1] Heat to boiling.
- Scrubbing: The evolved gas stream is passed through a trap containing Lead Acetate.
 - Why? To remove Hydrogen Sulfide () and mercaptans which interfere with the reading.
- Trapping/Reaction: The scrubbed gas (CS₂) bubbles into a reaction vial containing Cupric Acetate and Diethanolamine in ethanol (Viles Reagent).
- Quantification: The CS₂ reacts to form a yellow copper dithiocarbamate complex.[3] Measure Absorbance at 435 nm (UV-Vis) or trap in isooctane for GC-MS analysis.

Analytical Workflow Diagram



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Figure 2: The "Total CS2" evolution method for determining dithiocarbamate residues.[4]

Comparative Data: Common DTC Fungicides

The following table contrasts the key dithiocarbamates used in agriculture. Note the distinction in metallic coordination.

Active Ingredient	Sub-Class	Metals	Primary Crops	Key Regulatory Note (EU)
Mancozeb	EBDC	Mn, Zn	Potatoes, Grapes, Cereals	Non-Renewed (2021) due to Reprotoxicity 1B.
Maneb	EBDC	Mn	Vegetables, Ornamentals	Banned/Restricted in many zones.
Metiram	EBDC	Zn	Potatoes, Fruits	Similar restrictions to Mancozeb.
Thiram	DDC	None	Seed Treatment (Corn/Soy)	Non-Renewed (2019). High acute toxicity.
Propineb	P-DTC	Zn	Tomatoes, Potatoes	Contains propylene bridge; degrades to PTU.

Regulatory Intelligence & Safety (E-E-A-T)

The ETU Concern

The primary toxicological driver for the restriction of EBDCs (Mancozeb, Maneb) is the metabolite Ethylenethiourea (ETU).

- Toxicity: ETU is a potent thyroid inhibitor and a classified carcinogen/teratogen.
- Dietary Risk: Boiling vegetables containing EBDC residues can increase the conversion to ETU, unlike most pesticides which degrade upon cooking.

The EU Non-Renewal (Expert Insight)

As of January 2021, the European Commission did not renew the approval for Mancozeb. The European Food Safety Authority (EFSA) identified that Mancozeb possesses endocrine disrupting properties and classified it as Toxic for Reproduction Category 1B.^[5] This has forced a shift in the industry toward alternative multi-site inhibitors like Folpet or biologicals, though Mancozeb remains widely used in the Americas and Asia.

Resistance Management

Despite regulatory pressure, DTCs are the "gold standard" for resistance management (FRAC Code M03).

- Recommendation: Always tank-mix single-site inhibitors (e.g., SDHIs or DMI fungicides) with a DTC to protect the high-risk partner from resistance development.

References

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